

Barium metaborate monohydrate molecular weight and formula

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Compound of Interest

Compound Name: *Barium metaborate monohydrate*

Cat. No.: *B171109*

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A Technical Guide to Barium Metaborate Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental chemical properties of **barium metaborate monohydrate**, with a focus on its molecular formula and weight. The information is presented to be a ready reference for professionals in research and development.

Quantitative Data Summary

The chemical and physical properties of **barium metaborate monohydrate** are summarized in the table below. This data is essential for stoichiometric calculations, material characterization, and experimental design.

Property	Value	Notes
Molecular Formula	$\text{Ba}(\text{BO}_2)_2 \cdot \text{H}_2\text{O}$ or $\text{B}_2\text{BaO}_4 \cdot \text{H}_2\text{O}$	The formula indicates the presence of one molecule of water of hydration for each formula unit of barium metaborate. [1] [2] [3]
Molecular Weight	240.97 g/mol	This value is for the monohydrated form. [1] [2] [4] The molecular weight of the anhydrous form is 222.96 g/mol . [2] [5]
Appearance	White crystalline powder	[1] [5]
Density	3.25 - 3.35 g/cm ³	[1] [5]
Melting Point	>900 °C	Refers to the decomposition temperature of the anhydrous material. [1] [5] [6]
CAS Number	19004-06-9	[2]

Table 1: Key Physicochemical Properties of **Barium Metaborate Monohydrate**

For precise calculations, the standard atomic weights of the constituent elements are provided below.

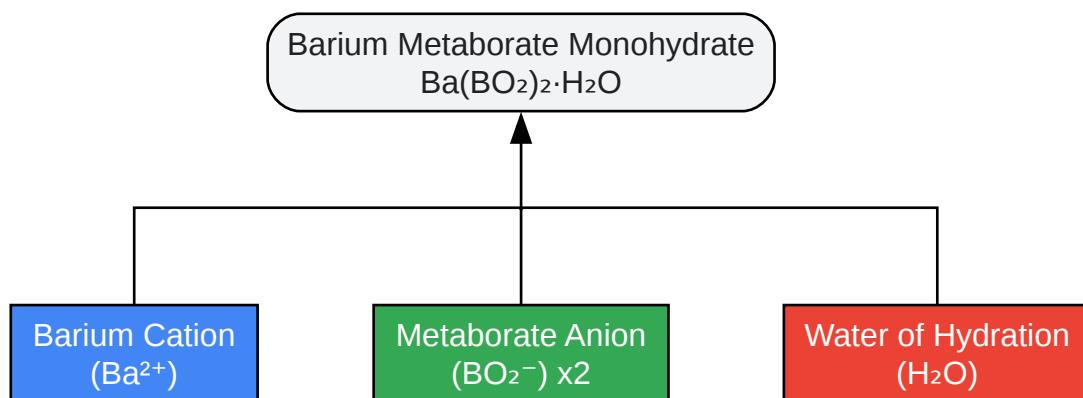
Element	Symbol	Atomic Number	Standard Atomic Weight (u)
Barium	Ba	56	137.327
Boron	B	5	10.81
Oxygen	O	8	15.999
Hydrogen	H	1	1.008

Table 2: Atomic Weights of Constituent Elements

Chemical Formula and Structure

Barium metaborate monohydrate is an inorganic compound, specifically a hydrated salt.^[3] The structure consists of a central barium cation (Ba^{2+}) ionically bonded to two metaborate anions (BO_2^-). Additionally, one molecule of water is incorporated into the crystal lattice, known as water of hydration.^[3] This hydration is crucial to the compound's stability and crystalline structure.^[3]

The logical relationship between the constituent parts of the molecular formula is illustrated in the diagram below.



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Caption: Composition of **Barium Metaborate Monohydrate**.

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